

Personal protective equipment for handling Methyl 3-(4-bromomethyl)cinnamate

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Compound of Interest

Compound Name:	Methyl 3-(4-bromomethyl)cinnamate
Cat. No.:	B123132

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Essential Safety and Handling Guide for Methyl 3-(4-bromomethyl)cinnamate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl 3-(4-bromomethyl)cinnamate** (CAS No. 946-99-6). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety and Properties

A summary of the key safety and physical data for **Methyl 3-(4-bromomethyl)cinnamate** is provided below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ BrO ₂	[1]
Molecular Weight	255.11 g/mol	[1]
Appearance	White to slightly pale yellow crystal/powder	[2] [3]
Melting Point	60°C	[3]
Boiling Point	163°C / 0.01kPa	[3]
Storage Temperature	15–25°C	[2]
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause an allergic skin reaction. Toxic to aquatic life.	[3]
Precautionary Statements	Wear protective gloves/protective clothing and eye/face protection. Wash hands thoroughly after handling. Avoid breathing dust. Dispose of contents/container to hazardous waste disposal.	[3] [4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory to minimize risk and ensure a safe handling environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.[\[6\]](#)
- Confirm that all necessary Personal Protective Equipment (PPE) is available and in good condition.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield may be necessary for splash-prone procedures.[8]
- Hand Protection: Wear nitrile or butyl rubber gloves.[2][9] Wash the outside of gloves before removal and wash hands thoroughly after.[9]
- Body Protection: A lab coat or coveralls must be worn.[10] For tasks with a higher risk of exposure, a chemical-resistant apron or suit is recommended.[10][11]
- Respiratory Protection: If dust or aerosols are likely to be generated, a respirator is required. [4][8]

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[3][7]
- Do not breathe in dust, fumes, or vapors.[4]
- Weigh and transfer the chemical within a fume hood to minimize dust dispersion.[3]
- Keep the container tightly closed when not in use.[3][4]
- Avoid contact with incompatible materials such as strong oxidants, bases, and active metals. [2]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[2][5]
- Keep containers tightly sealed.[3][4]
- Store away from incompatible substances.[3]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	First Aid and Response Measures
Inhalation	Move the affected person to fresh air immediately. [1] [12] If breathing is difficult or has stopped, provide artificial respiration. [1] Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. [1] If skin irritation occurs, seek medical attention. [3]
Eye Contact	Immediately flush the eyes with plenty of lukewarm water for at least 15 minutes, making sure to rinse under the eyelids. [1] [12] Remove contact lenses if present and easy to do. [3] Continue rinsing and seek immediate medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. [4] Rinse the mouth with water. [4] Never give anything by mouth to an unconscious person. [1] Seek immediate medical attention. [1]
Spill	Evacuate the area. For minor spills, and if it is safe to do so, sweep up the solid material, taking care not to create dust, and place it into a sealed, airtight container for disposal. [3] For larger spills, contact emergency services. Avoid allowing the substance to enter drains. [13]

Disposal Plan

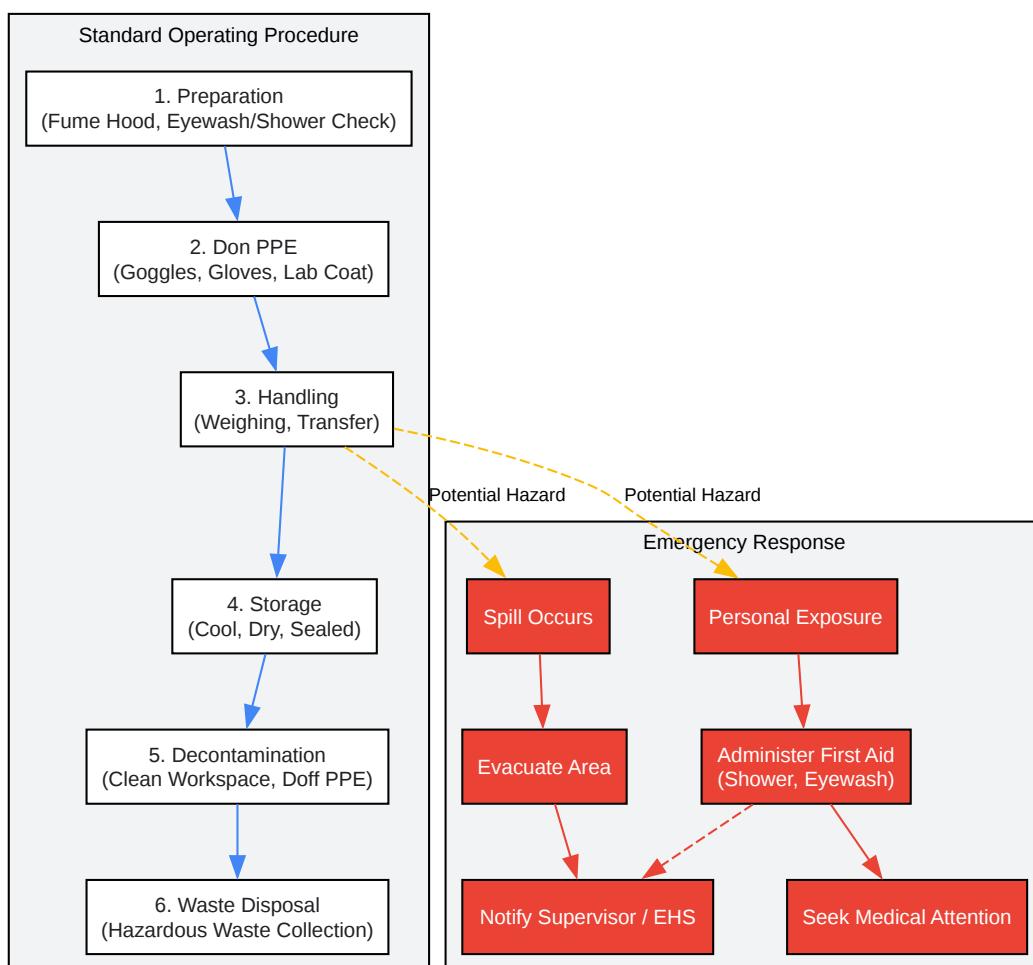
Proper disposal of **Methyl 3-(4-bromomethyl)cinnamate** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **Methyl 3-(4-bromomethyl)cinnamate** as hazardous waste.[\[4\]](#) This can be achieved by dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, filter paper, and containers, must be treated as hazardous waste.[\[5\]](#) These items should be collected in a designated, sealed container for hazardous solid waste.[\[5\]](#)
- Regulatory Compliance: All disposal activities must be conducted in accordance with federal, state, and local regulations.[\[3\]](#) Consult with your institution's environmental health and safety department for specific guidance.

Procedural Workflow and Emergency Response

The following diagram illustrates the standard workflow for handling **Methyl 3-(4-bromomethyl)cinnamate** and the immediate actions to take in case of an emergency.

Handling and Emergency Workflow for Methyl 3-(4-bromomethyl)cinnamate



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Caption: Workflow for handling **Methyl 3-(4-bromomethyl)cinnamate**.

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